

Navigating the Safe Handling of Methoxytrityl-N-PEG12-TFP Ester: A Comprehensive Guide

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Compound of Interest

Compound Name: Methoxytrityl-N-PEG12-TFP ester

CAS No.: 1334169-92-4

Cat. No.: B1469871

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Methoxytrityl-N-PEG12-TFP ester**, a specialized PEG linker. While a specific Safety Data Sheet (SDS) for this compound is not publicly available, the following procedures are based on data from chemically similar TFP esters and PEGylated molecules, offering a robust framework for safe operational and disposal plans.

Key Compound Characteristics

Methoxytrityl-N-PEG12-TFP ester is a bifunctional molecule featuring a methoxytrityl group, which is an acid-labile protecting group for an amine, and a tetrafluorophenyl (TFP) ester, which is reactive towards primary amines.^[1] The PEG12 spacer enhances water solubility and provides flexibility.^{[1][2]}

Property	Value	Source
Molecular Formula	C53F4H71NO15	[3]
Molecular Weight	1038.12 g/mol	[3]
Flash Point (estimated)	-450.9 ± 34.3 °C	[1]
Boiling Point (estimated)	-821.9 ± 65.0 °C at 760 mmHg	[1]
Key Reactivity	TFP ester reacts with primary amines (pH 7.5-8.0).[1][2]	
Protective Group	Methoxytrityl is removed by mild acid.[1]	

Note: Flash point and boiling point are estimated based on the similar compound Methoxytrityl-N-PEG8-TFP ester.[1]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for any specific laboratory procedure.[4] However, the following PPE is recommended as a minimum standard when handling **Methoxytrityl-N-PEG12-TFP ester** and similar compounds.

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly sealed safety goggles or a face shield.[4]	Protects against potential splashes and airborne particles.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).[4] For extended contact, consider double-gloving or using heavier-duty gloves.	Prevents skin contact with the chemical, which may cause irritation.
Body Protection	A lab coat or other suitable protective clothing.[4]	Shields skin and personal clothing from spills.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[4] If dust or aerosols may be generated, a respirator approved by relevant government standards should be worn.[4]	Minimizes the risk of inhaling the compound, which may cause respiratory irritation.

Operational Plan: Handling and Storage

The TFP ester moiety in this compound is moisture-sensitive.[5] Proper handling and storage are crucial to maintain its reactivity.

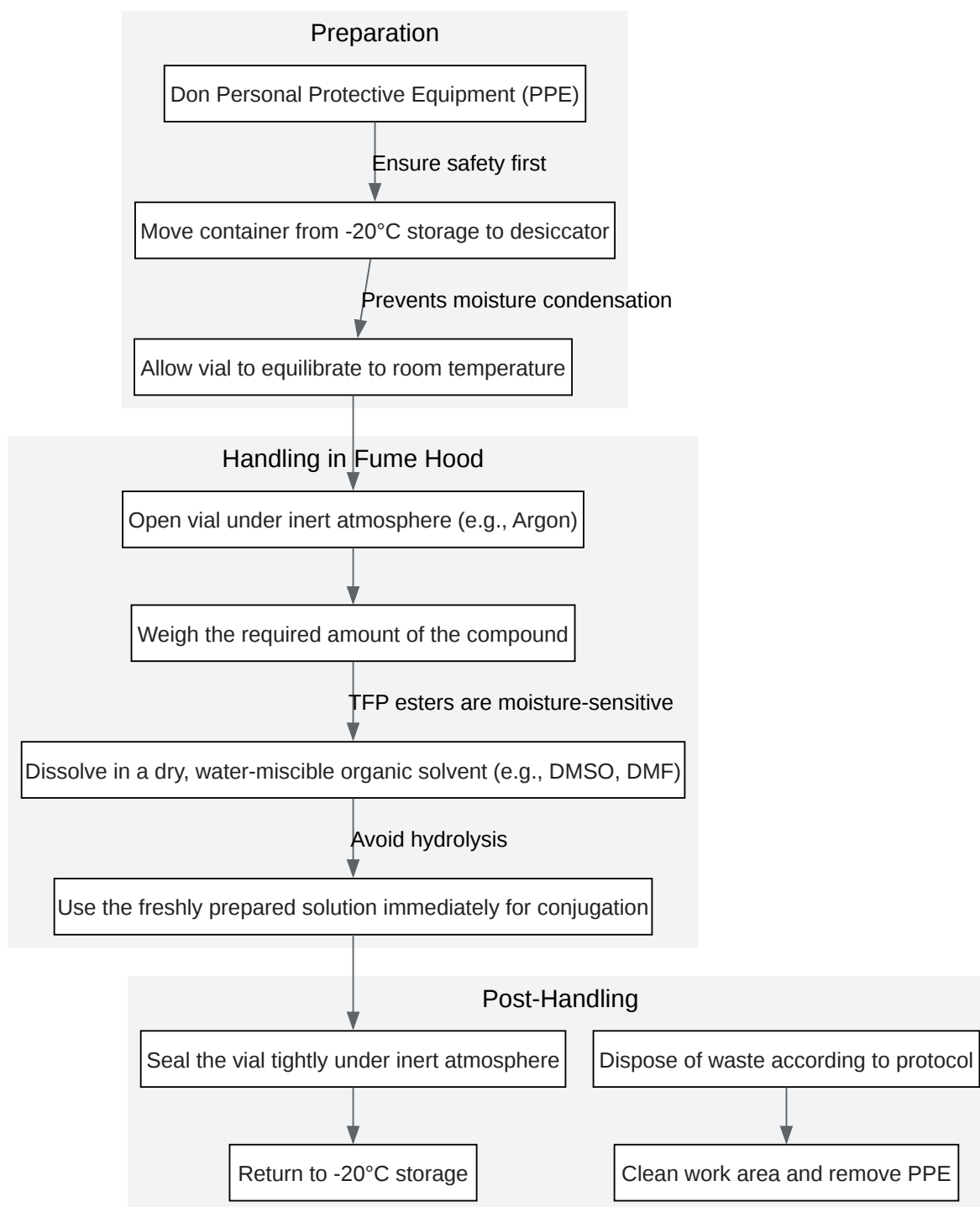
Storage

- Store at -20°C in a dry, well-ventilated place.[5][6]
- Keep the container tightly sealed and, if possible, under an inert atmosphere (e.g., argon or nitrogen).[5]
- PEGylated compounds can be hygroscopic; care should be taken to minimize exposure to air, which can make solid compounds tacky and difficult to handle.[5]

Handling Workflow

Always allow the vial to warm to room temperature before opening to prevent moisture condensation.[5] Prepare stock solutions immediately before use, as the TFP ester can hydrolyze in the presence of moisture.[5]

Handling Workflow for Methoxytrityl-N-PEG12-TFP Ester



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Caption: A workflow for the safe handling of moisture-sensitive TFP esters.

Experimental Protocol: Protein Conjugation

This protocol provides a general methodology for conjugating **Methoxytrityl-N-PEG12-TFP ester** to a primary amine-containing molecule, such as a protein. The TFP ester reacts with primary amines at a pH of 7.5-8.0 to form a stable amide bond.^{[1][2]}

Materials:

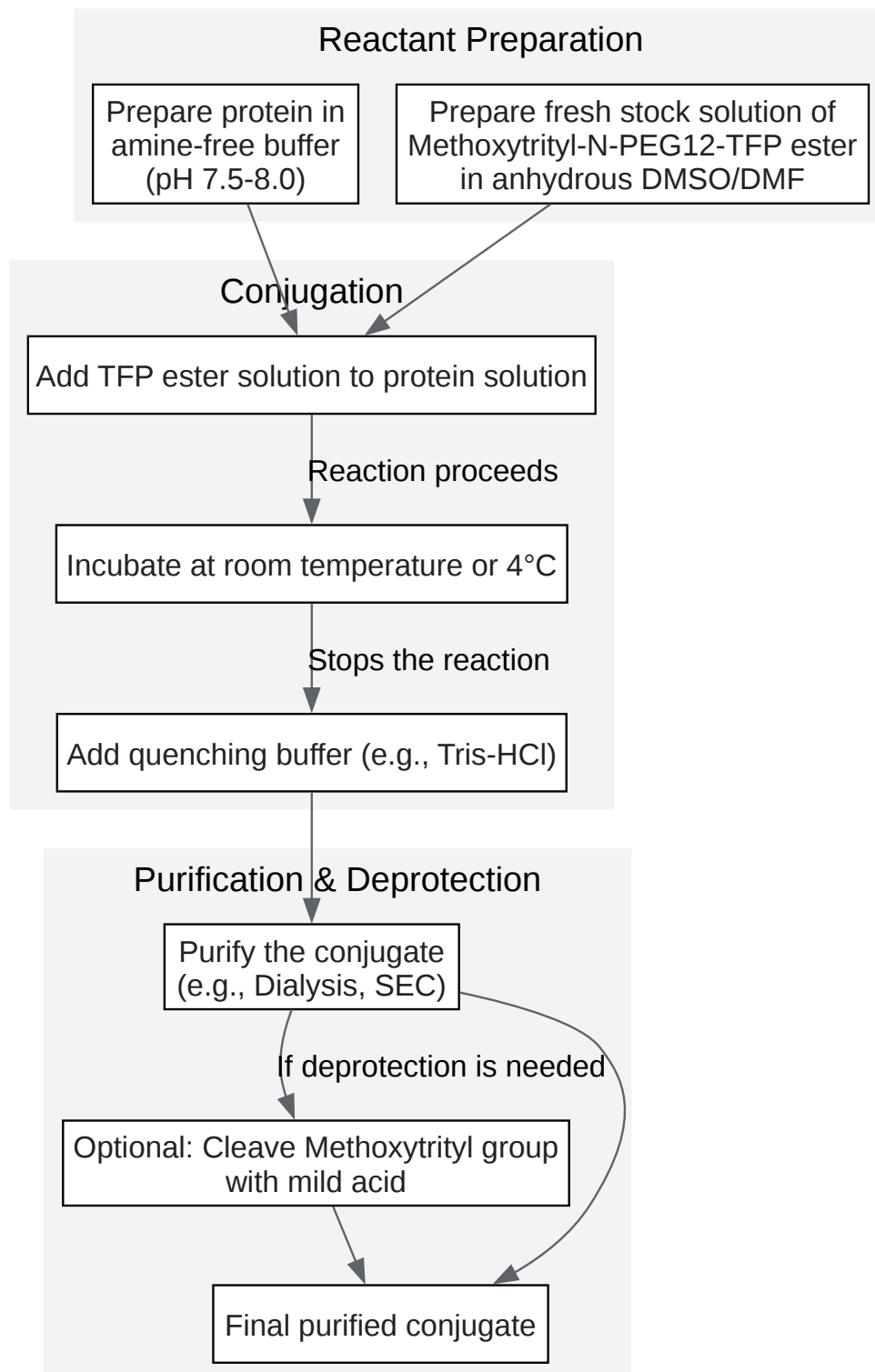
- **Methoxytrityl-N-PEG12-TFP ester**
- Protein or other amine-containing molecule in a non-amine-containing buffer (e.g., PBS, HEPES, borate buffer) at pH 7.5-8.0.
- Anhydrous DMSO or DMF
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)

Procedure:

- **Prepare Protein Solution:** Ensure the protein is in an appropriate amine-free buffer at the desired concentration.
- **Prepare TFP Ester Stock Solution:** Immediately before use, prepare a stock solution (e.g., 10 mM) of **Methoxytrityl-N-PEG12-TFP ester** in anhydrous DMSO or DMF.
- **Conjugation Reaction:**
 - Add the TFP ester stock solution to the protein sample. The molar excess of the TFP ester will depend on the protein concentration and the desired degree of labeling. A 10- to 20-fold molar excess is a common starting point.
 - Incubate the reaction at room temperature for 1-2 hours or at 4°C overnight. Reaction times may need optimization.
- **Quench Reaction:** Add quenching buffer to the reaction mixture to a final concentration of 50-100 mM to consume any unreacted TFP ester. Incubate for 15-30 minutes at room temperature.

- Purification: Remove excess reagent and byproducts from the conjugated protein using standard methods such as dialysis, size exclusion chromatography, or spin filtration.
- (Optional) Methoxytrityl Group Removal: If the terminal amine needs to be deprotected, the methoxytrityl group can be cleaved under mild acidic conditions, for example, by treatment with trifluoroacetic acid.^[1] This step should be performed with appropriate controls and purification.

Protein Conjugation Workflow



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Caption: A step-by-step workflow for protein conjugation using a TFP ester.

Disposal Plan

The generation of waste should be minimized wherever possible.[4]

- **Unused Product and Residues:** This material and its container should be disposed of as special waste.[4] Arrange for disposal by a licensed disposal company, in consultation with local waste disposal authorities and in accordance with national and regional regulations.[4]
- **Empty Containers:** Empty containers may retain some product residues and should be treated as special waste.[4]
- **Contaminated PPE:** Dispose of contaminated gloves and other protective equipment as chemical waste.

Do not allow the material to enter drains or water courses. While polyethylene glycol itself is biodegradable, the derivatized compound's environmental impact is not fully known.

First Aid Measures

The following first aid measures are based on general guidance for TFP ester compounds.

- **In case of eye contact:** Rinse cautiously with water for several minutes.[4] Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **In case of skin contact:** Rinse skin with plenty of water.[4] If skin irritation occurs, get medical advice/attention.
- **If inhaled:** Remove person to fresh air and keep comfortable for breathing. If you feel unwell, seek medical advice.[4]
- **If swallowed:** Rinse mouth. Do NOT induce vomiting. If you feel unwell, seek medical advice.[4]

By adhering to these safety protocols and operational plans, researchers can confidently and safely incorporate **Methoxytrityl-N-PEG12-TFP ester** into their workflows, fostering a secure and productive research environment.

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